

# Personal protective equipment for handling Bis(2-cyanoethyl) diisopropylphosphoramidite

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## Compound of Interest

Compound Name:	Bis(2-cyanoethyl) diisopropylphosphoramidite
Cat. No.:	B043480

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## Essential Safety and Handling Guide for Bis(2-cyanoethyl) diisopropylphosphoramidite

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Bis(2-cyanoethyl) diisopropylphosphoramidite** (CAS 102690-88-0). Adherence to these protocols is essential for minimizing risk and ensuring a safe laboratory environment.

## Hazard Identification and Classification

**Bis(2-cyanoethyl) diisopropylphosphoramidite** is a hazardous chemical that requires careful handling.<sup>[1][2]</sup> It is classified as toxic if swallowed, inhaled, or in contact with skin, and it can cause serious skin and eye irritation.<sup>[1][2][3]</sup>

### GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	<b>H301: Toxic if swallowed</b> <a href="#">[1]</a> <a href="#">[2]</a>
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin <a href="#">[1]</a> <a href="#">[2]</a>
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled <a href="#">[1]</a> <a href="#">[2]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation <a href="#">[1]</a> <a href="#">[2]</a>

| Serious Eye Damage/Eye Irritation | Category 2A | H319: Causes serious eye irritation[\[1\]](#)[\[2\]](#)[\[3\]](#)

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## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[\[3\]](#)[\[4\]](#)

All personnel must be trained in the proper use and disposal of PPE.

PPE Category	Item	Specification	Purpose
Eye & Face Protection	Safety Glasses	Conforming to EN166 standard, with side-shields. <a href="#">[4]</a>	Protects eyes from splashes and vapors.
Face Shield		Recommended in addition to safety glasses where splashing is a significant risk. <a href="#">[5]</a>	
Hand Protection	Chemical-resistant gloves	Nitrile or other compatible material. Inspect gloves before use.	Prevents skin contact. <a href="#">[3]</a> <a href="#">[4]</a>
Body Protection	Laboratory Coat	Standard, fully-buttoned lab coat.	Protects skin and personal clothing from contamination. <a href="#">[4]</a>
Protective Clothing	Impervious clothing to prevent skin exposure.	To be worn over personal clothing. <a href="#">[5]</a>	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when working outside of a fume hood or if ventilation is inadequate. <a href="#">[5]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety.

### Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:

- Thoroughly review the Safety Data Sheet (SDS) before beginning any work.[\[3\]](#)

- Ensure that a safety shower and eyewash station are readily accessible and operational.  
[\[5\]](#)
- All handling of **Bis(2-cyanoethyl) diisopropylphosphoramidite** should be conducted in a well-ventilated area, preferably inside a certified chemical fume hood.[\[4\]](#)
- Donning PPE:
  - Put on a lab coat and any additional protective clothing.
  - Wear safety glasses with side shields and a face shield if necessary.
  - Don the appropriate chemical-resistant gloves.
- Chemical Handling:
  - This substance is a liquid.[\[2\]](#)
  - Avoid direct contact with skin and eyes.[\[4\]](#)
  - Avoid breathing in any mists or vapors.[\[3\]\[4\]](#)
  - Keep the container tightly closed when not in use.[\[4\]](#)
  - Do not eat, drink, or smoke in the work area.[\[4\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated place.[\[4\]](#)
  - The recommended storage temperature is -20°C.[\[2\]](#)
  - Store locked up and away from incompatible materials such as strong oxidizing agents, strong bases, and alcohols.[\[4\]\[6\]](#)

## Disposal Plan

- Waste Collection:

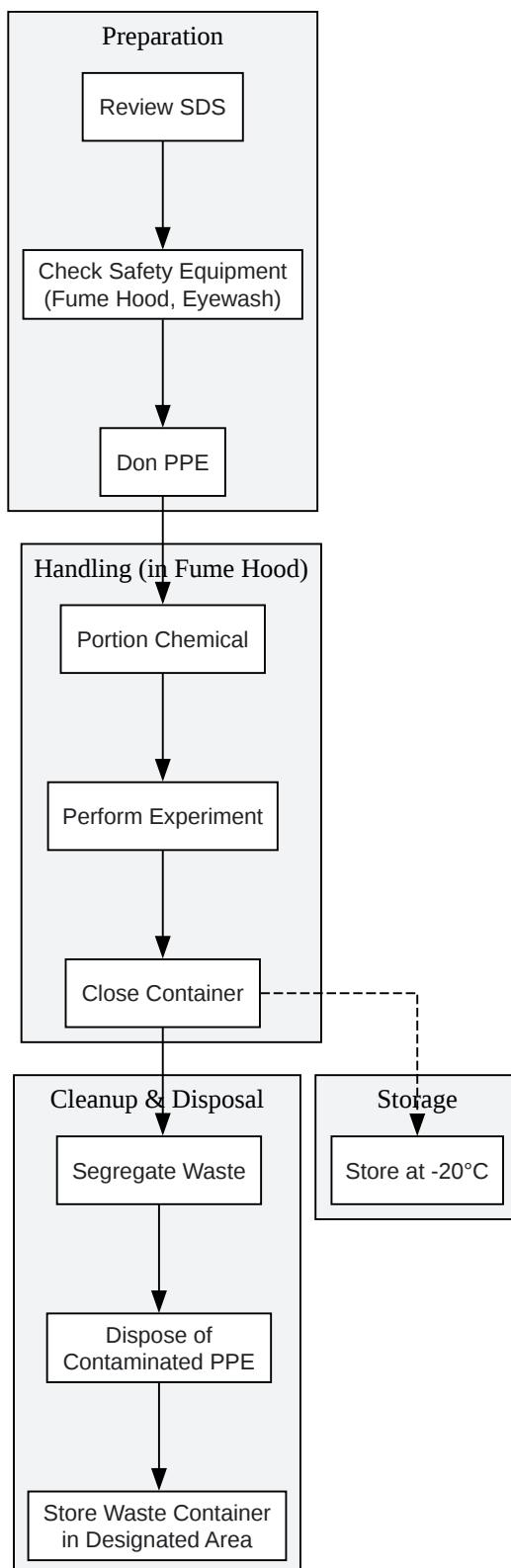
- All waste materials, including empty containers and contaminated items, must be treated as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container. The container must be compatible with the chemical waste.[\[7\]](#)
- Contaminated PPE:
  - Dispose of contaminated gloves and other disposable PPE in the designated hazardous waste stream.
  - Non-disposable items that become contaminated should be decontaminated or disposed of as hazardous waste. Take off all contaminated clothing immediately and wash it before reuse.[\[4\]](#)
- Final Disposal:
  - Arrange for the disposal of chemical waste through your institution's environmental health and safety office or a licensed chemical waste disposal company.[\[5\]](#)
  - Do not pour chemical waste down the sink.[\[7\]](#)

## Emergency Procedures: First-Aid Measures

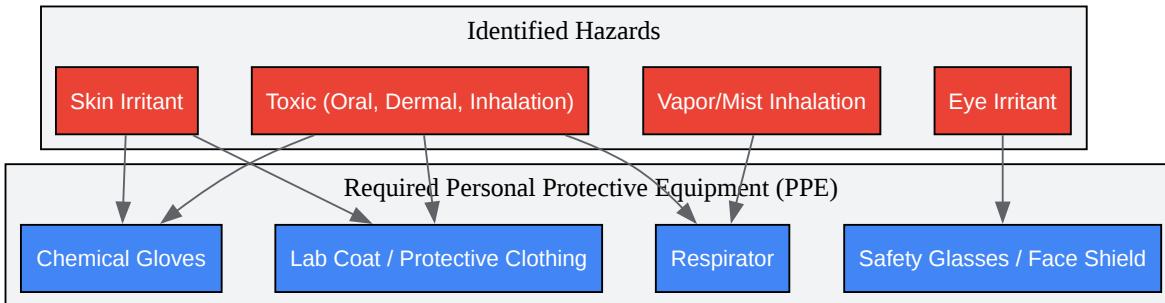
Immediate action is required in case of exposure.

Exposure Route	First-Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[3][4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[3][4]

## Visual Workflow and Logic Diagrams

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Caption: Workflow for safely handling **Bis(2-cyanoethyl) diisopropylphosphoramidite**.



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Caption: Relationship between chemical hazards and required PPE.

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